

YTHDC1-IN-1: Application Notes and Protocols for In Vitro Research

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Compound of Interest

Compound Name: YTHDC1-IN-1

Cat. No.: B12375072

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For Researchers, Scientists, and Drug Development Professionals

Introduction

YTHDC1-IN-1 is a selective and potent inhibitor of the N6-methyladenosine (m6A) reader protein YTH Domain Containing 1 (YTHDC1). As a key regulator of mRNA splicing, nuclear export, and stability, YTHDC1 has emerged as a promising therapeutic target in various diseases, particularly in cancers such as acute myeloid leukemia (AML). These application notes provide detailed information on the solubility, preparation, and use of **YTHDC1-IN-1** for in vitro studies, along with comprehensive experimental protocols.

Chemical Properties and Solubility

Proper handling and solubilization of **YTHDC1-IN-1** are critical for obtaining reliable and reproducible experimental results.

Property	Data
Molecular Formula	C ₁₃ H ₁₁ Cl ₂ N ₅
Molecular Weight	308.17 g/mol
CAS Number	2995344-53-9
Appearance	Crystalline solid
Solubility in DMSO	≥ 25 mg/mL (with warming and sonication)
Solubility in Ethanol	Poorly soluble
Solubility in Water	Insoluble

Note: Due to its limited solubility in aqueous solutions, it is recommended to prepare a high-concentration stock solution in DMSO.

Preparation of Stock Solutions

For in vitro experiments, **YTHDC1-IN-1** is typically prepared as a stock solution in dimethyl sulfoxide (DMSO).

Materials:

- **YTHDC1-IN-1** powder
- Anhydrous DMSO
- Sterile, nuclease-free microcentrifuge tubes

Protocol:

- Allow the **YTHDC1-IN-1** vial to equilibrate to room temperature before opening.
- Weigh the desired amount of **YTHDC1-IN-1** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM).

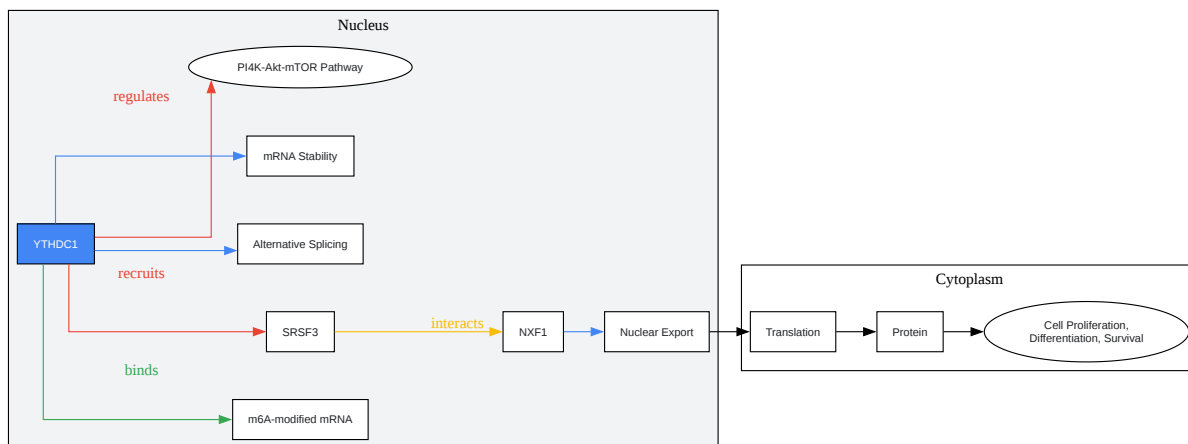
- To aid dissolution, gently vortex the solution and warm it to 37°C for 10-15 minutes. Sonication can also be used to facilitate solubilization.
- Ensure the powder is completely dissolved before use.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Storage:

- Store the DMSO stock solution at -20°C for short-term storage (up to 1 month).
- For long-term storage, it is recommended to store the stock solution at -80°C (up to 6 months).[\[1\]](#)

YTHDC1 Signaling Pathway

YTHDC1 is a nuclear m6A reader that plays a crucial role in post-transcriptional gene regulation. It recognizes and binds to m6A-modified mRNAs, influencing their splicing, nuclear export, and stability. This regulation impacts various downstream cellular processes, including cell proliferation, differentiation, and survival.



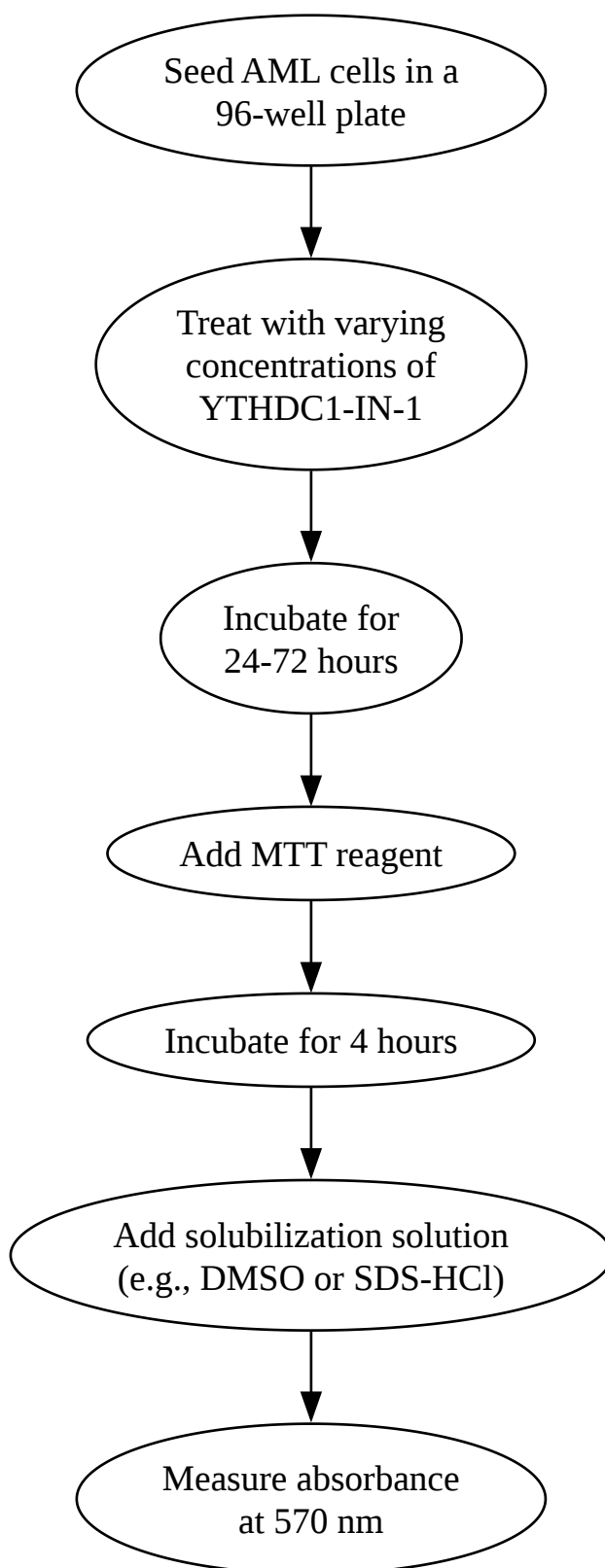
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YTHDC1-mediated regulation of mRNA fate.

Experimental Protocols

Cell Viability Assay (MTT Assay)

This protocol describes the use of an MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay to determine the effect of **YTHDC1-IN-1** on the viability of acute myeloid leukemia (AML) cell lines, such as THP-1, MOLM-13, or NOMO-1.^[1]



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References

- 1. medchemexpress.com [medchemexpress.com]
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